

bekanamycin sulfate chemical structure and properties

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Compound of Interest

Compound Name: *Bekanamycin sulfate*

Cat. No.: *B13918290*

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An In-depth Technical Guide to Bekanamycin Sulfate

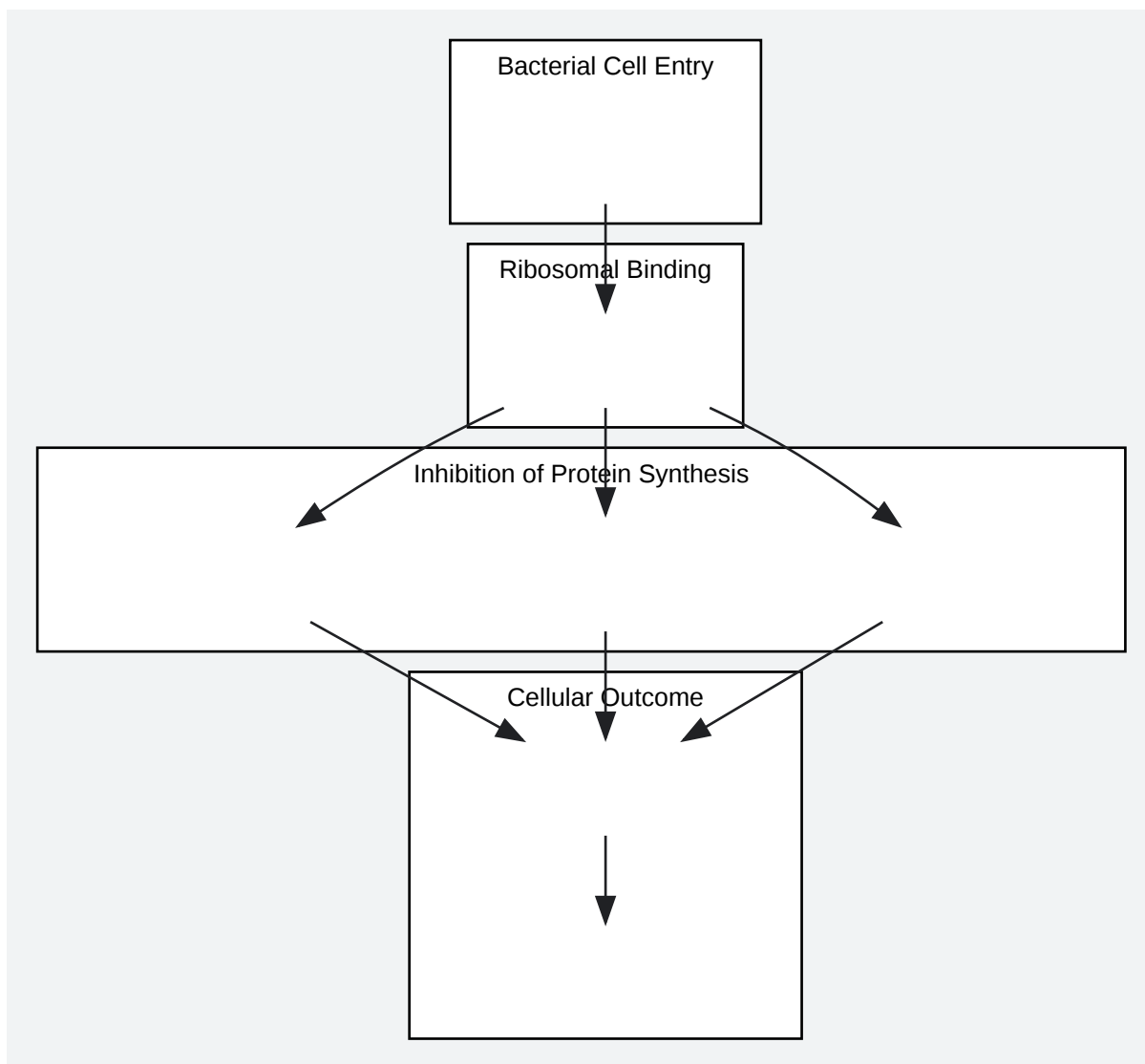
For Researchers, Scientists, and Drug Development Professionals

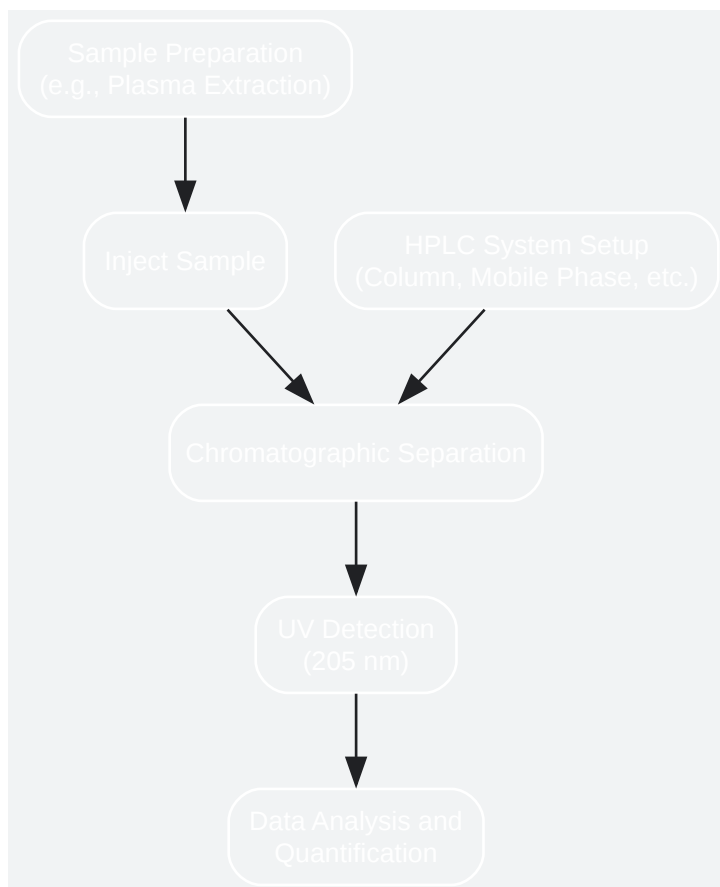
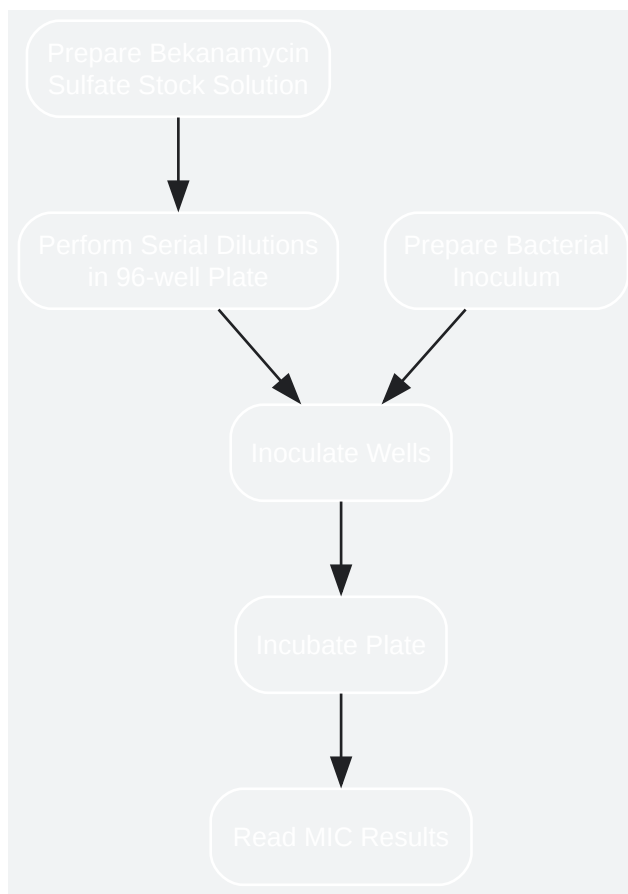
Abstract

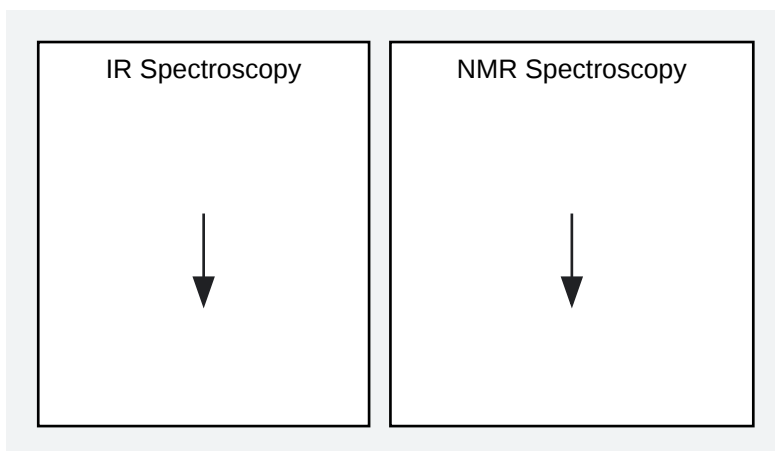
Bekanamycin sulfate, a prominent member of the aminoglycoside class of antibiotics, exhibits potent bactericidal activity against a broad spectrum of Gram-negative and certain Gram-positive bacteria. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and detailed experimental protocols for its analysis. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and antimicrobial research.

Chemical Structure and Properties

Bekanamycin, also known as Kanamycin B, is an aminoglycoside antibiotic derived from the bacterium *Streptomyces kanamyceticus*. It is structurally characterized by three amino sugar rings linked by glycosidic bonds. The sulfate salt form enhances its stability and solubility for pharmaceutical applications.







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